Technical Whitepaper: Commercial Sourcing and Synthetic Utility of 2-(3-Chlorophenyl)oxirane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-(3-Chlorophenyl)oxirane*
CAS No.:	*20697-04-5*
Cat. No.:	*B1581207*

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Executive Summary

2-(3-Chlorophenyl)oxirane, commonly known as m-chlorostyrene oxide, is a critical electrophilic building block in the synthesis of β-amino alcohols and chiral ethanolamine pharmacophores. While structurally simple, its utility is defined by the meta-chlorine substituent, which imparts unique electronic properties (Hammett σm = 0.37) that influence the regioselectivity of ring-opening reactions compared to unsubstituted styrene oxides.

Commercially, the compound is available in both racemic and enantiopure forms. The (R)-enantiomer (CAS: 62600-71-9) is of particular high value as a key intermediate for β3-adrenergic receptor agonists such as Amibegron (SR 58611) and AJ-9677. This guide analyzes the commercial landscape, quality specifications, and synthetic applications of this epoxide, providing a decision framework for "Make vs. Buy" strategies in drug development.

Chemical Profile & Specifications

To ensure reproducibility in SAR (Structure-Activity Relationship) campaigns, researchers must distinguish between the generic racemic grade and the high-purity chiral grades required for late-stage intermediates.

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Identity and Physicochemical Properties

Property	Specification	Notes
IUPAC Name	2-(3-Chlorophenyl)oxirane	
Common Synonyms	m-Chlorostyrene oxide; (3-Chlorophenyl)oxirane	
CAS (Racemic)	20697-04-5	Standard catalog grade
CAS (R-Isomer)	62600-71-9	High-value pharma intermediate
CAS (S-Isomer)	62600-70-8	Less common, used for mechanistic studies
Molecular Formula	C_8H_7ClO	MW: 154.59 g/mol
Appearance	Colorless to pale yellow liquid	Darkening indicates polymerization or hydrolysis
Boiling Point	~229°C (at 760 mmHg)	Often distilled under reduced pressure (e.g., 110°C @ 15 mmHg) to prevent degradation
Density	1.214 g/mL	Denser than water

Impurity Profile & Quality Control

Commercial batches often contain specific impurities derived from the synthesis method (typically oxidation of m-chlorostyrene).

- Residual Starting Material:m-Chlorostyrene (detectable via GC).
- Rearrangement Product:m-Chlorobenzaldehyde (formed via acid-catalyzed isomerization during storage). Critical: Aldehydes can react with amine nucleophiles in downstream steps, forming imine side products.
- Hydrolysis Product: 1-(3-Chlorophenyl)ethane-1,2-diol (indicates poor moisture control).

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Recommendation: For GMP synthesis, specify a maximum m-chlorobenzaldehyde content of <0.5%.

Commercial Availability & Sourcing Strategy

The supply chain for **2-(3-Chlorophenyl)oxirane** is bifurcated into "Catalog" (Research) and "Bulk" (Process) tiers.

Supply Chain Tiers

- Research Scale (1g – 100g):
  - Availability: High.[1] Stocked by major aggregators (Sigma-Aldrich, Combi-Blocks, Enamine).
  - Lead Time: 1–3 days (US/EU), 1–2 weeks (Asia).
  - Cost: High unit cost (

    150/g for chiral;

    10/g for racemic).
  - Primary Source: Often re-packaged from Chinese CMOs (e.g., BLD Pharm, Matrix Fine Chemicals).
- Process Scale (1kg – 100kg):
  - Availability: Make-to-Order. Few suppliers hold multi-kilo inventory due to the epoxide's reactivity/shelf-life.
  - Lead Time: 4–8 weeks.
  - Synthesis Route: Bulk suppliers typically use the sulfonium ylide route (Corey-Chaykovsky) from m-chlorobenzaldehyde due to lower raw material costs compared to styrene oxidation.

Sourcing Decision Matrix (Graphviz)

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The following logic diagram assists process chemists in deciding whether to purchase or synthesize the material based on scale and chirality requirements.

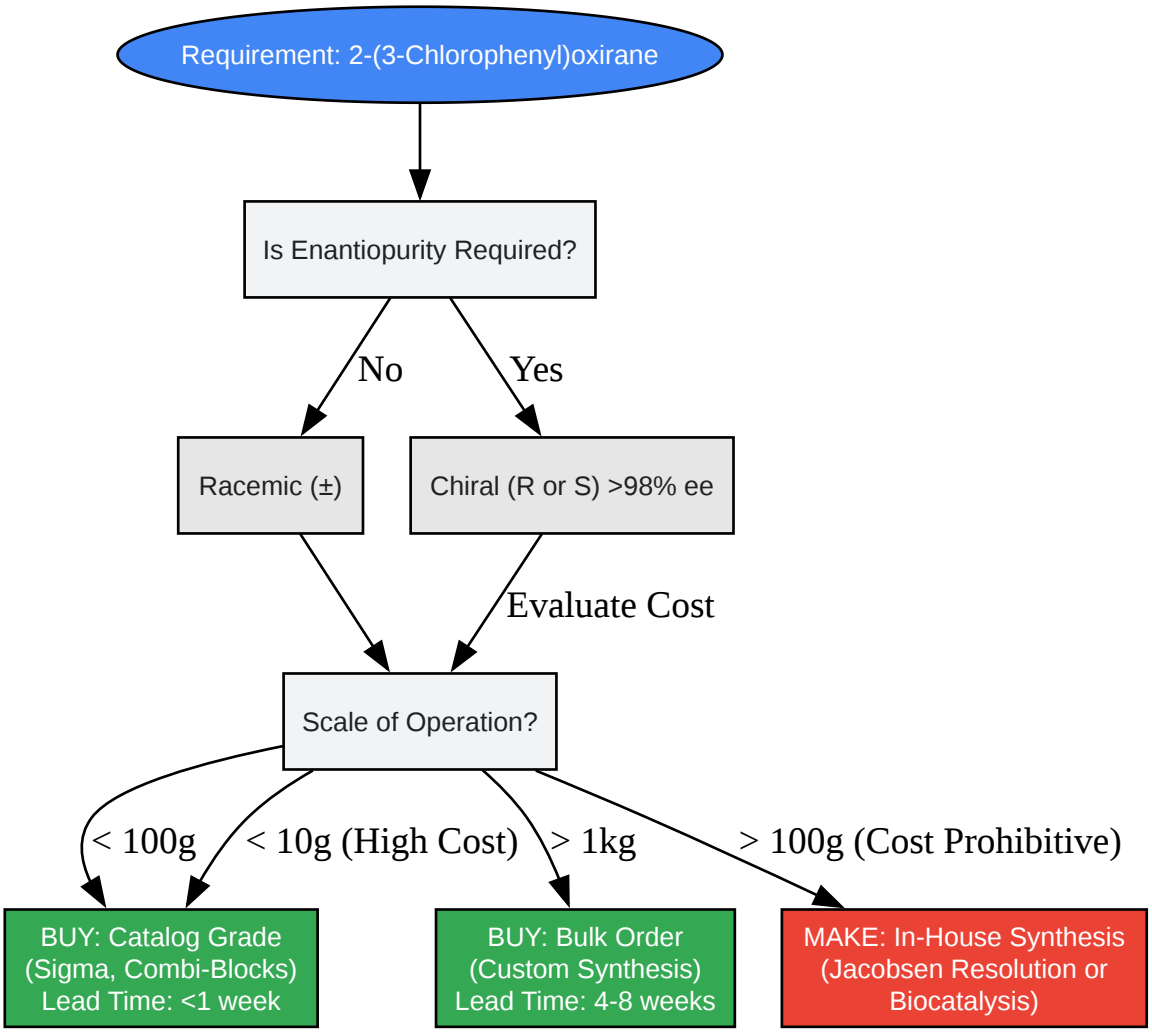

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Figure 1: Strategic sourcing decision tree. For chiral material >100g, in-house resolution or specific CMO contracting is often more economical than catalog purchasing.

Synthetic Utility & Applications

The primary value of **2-(3-Chlorophenyl)oxirane** lies in its ring-opening reactions to form 1-(3-chlorophenyl)-2-aminoethanols. This motif is central to the pharmacophore of β3-adrenergic receptor agonists used for treating obesity, diabetes, and overactive bladder.

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Key Application: β3-Adrenergic Agonists

The (R)-enantiomer is a precursor to Amibegron (SR 58611). The synthesis involves the nucleophilic attack of an amine on the epoxide.

- Mechanism: S_N2 attack.[2]
- Regioselectivity Challenge: Styrene oxides are prone to mixed regioselectivity.
  - Basic Conditions: Nucleophile attacks the less hindered terminal carbon (β-attack), yielding the desired secondary alcohol.
  - Acidic Conditions: Attack occurs at the benzylic carbon (α-attack) due to carbocation stabilization, leading to the primary alcohol (often an impurity).

Reaction Pathway & Regioselectivity (Graphviz)

The diagram below illustrates the divergent pathways controlled by reaction conditions.

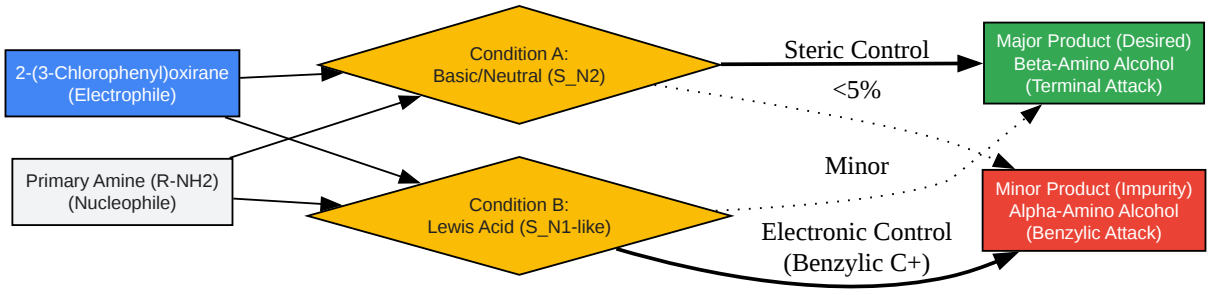

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Figure 2: Regioselectivity in the aminolysis of **2-(3-Chlorophenyl)oxirane**. For pharmaceutical synthesis (e.g., SR 58611), basic conditions are strictly maintained to favor the Beta-Amino Alcohol.

Experimental Protocol: Regioselective Ring Opening

Standard Operating Procedure for Research Scale (10 mmol)

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- Setup: Dissolve **2-(3-Chlorophenyl)oxirane** (1.0 eq) in Ethanol or Isopropanol (0.5 M).
- Nucleophile Addition: Add the amine (1.2 – 1.5 eq). Note: Excess amine prevents polymerization.
- Conditions: Reflux (80°C) for 4–6 hours. Monitor by TLC/LCMS.
- Workup: Concentrate in vacuo. The meta-chloro substituent increases lipophilicity, facilitating extraction into Dichloromethane (DCM) from basic aqueous layers.
- Purification: Recrystallization (if solid) or Flash Chromatography.

Handling, Safety, and Stability

Hazard Class: Epoxides are alkylating agents and must be handled as potential mutagens.

- GHS Classification:
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.[3]
  - H341: Suspected of causing genetic defects (generic for epoxides).
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Moisture sensitive.
- Deactivation: Spills should be treated with aqueous sodium hydroxide to hydrolyze the ring to the corresponding diol (less toxic).

References

- SR 58611 Synthesis: Simig, G. (2008). Enantioselective Synthesis of Beta-3 Adrenergic Receptor Agonists.
- Biocatalytic Resolution: Zong, X.C., et al. (2019). "Substantially improving the enantioconvergence of PvEH1 towards m-chlorostyrene oxide by laboratory evolution." BMC Biotechnology.

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- Regioselectivity Studies: Crotti, P., et al. (1998). "Regiochemical control of the ring opening of 1,2-epoxides." Journal of Organic Chemistry.
- Commercial Suppliers: BLD Pharm Product Page for CAS 62600-71-9.
- Safety Data: Sigma-Aldrich SDS for Styrene Oxide Derivatives.

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Sources

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- 2. jelsciences.com [jelsciences.com]
- 3. fishersci.com [fishersci.com]
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